

oxolinic acid synthesis and production methods

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Oxolinic Acid

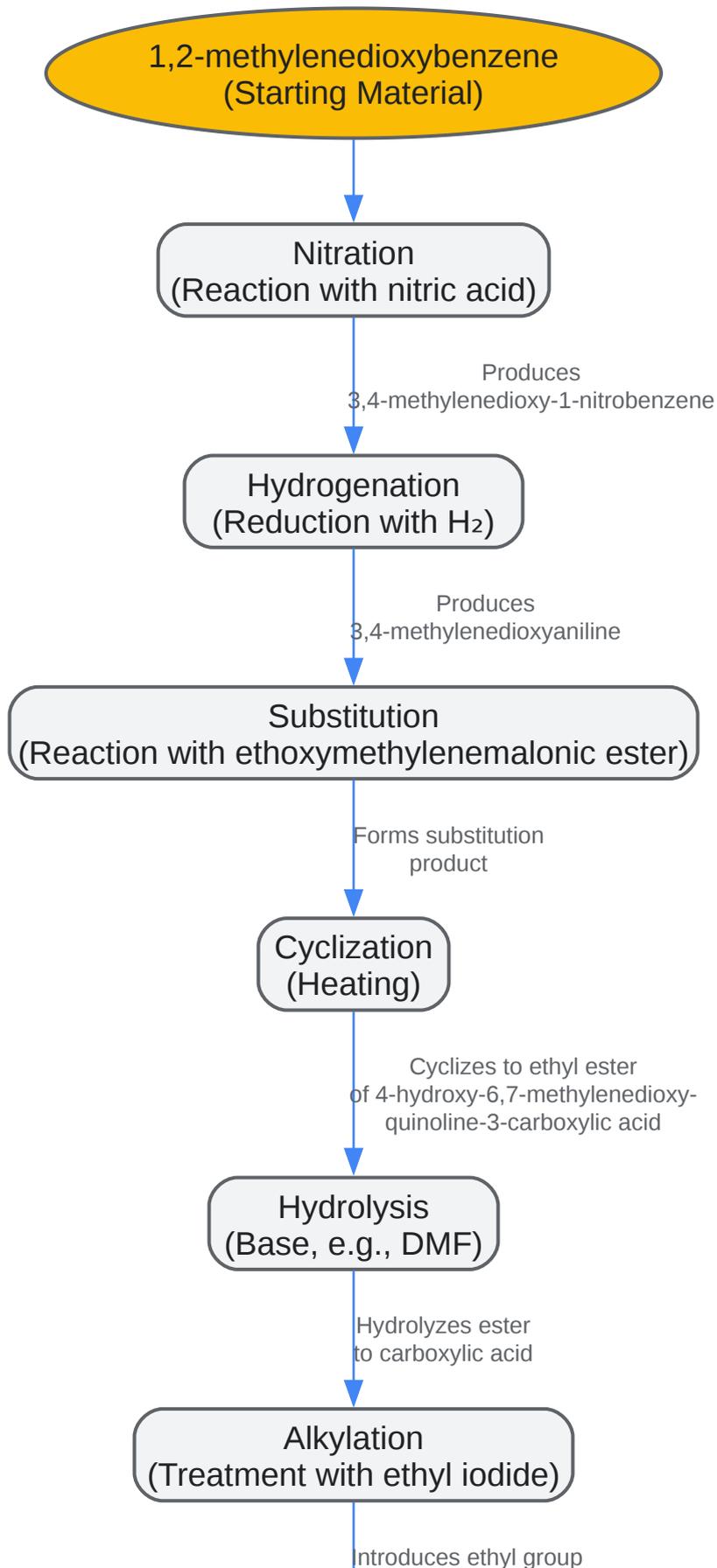
CAS No.: 14698-29-4

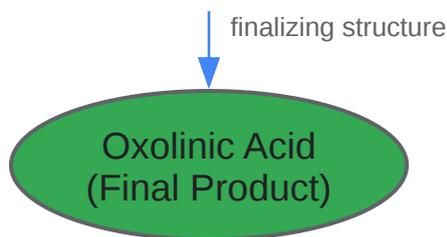
Cat. No.: S538400

Get Quote

Synthetic Pathway of Oxolinic Acid

The synthesis of **Oxolinic Acid** is a multi-step chemical process. The workflow below outlines the key stages from starting material to the final product.





Click to download full resolution via product page

Figure 1: The multi-step chemical synthesis workflow of **Oxolinic Acid** [1].

Detailed Reaction Parameters

The table below expands on the key transformations involved in the synthesis.

Step	Process Description	Key Reagents & Conditions	Intermediate/Product Formed
1. Nitration	Electrophilic aromatic substitution introducing a nitro group [1]	Nitrating agent (e.g., nitric acid/sulfuric acid mixture) [1]	3,4-methylenedioxy-1-nitrobenzene [1]
2. Hydrogenation	Reduction of the nitro group to an amino group [1]	Hydrogen gas (H ₂), catalyst (e.g., Raney Nickel, Palladium on Carbon) [1]	3,4-methylenedioxyaniline [1]
3. Substitution	Reaction of the aniline with an active methylene compound [1]	Ethoxymethylenemalonic ester [1]	Substitution product (precursor for cyclization) [1]
4. Cyclization	Ring closure to form the core quinolone structure [1]	Heating [1]	Ethyl ester of 4-hydroxy-6,7-methylenedioxyquinoline-3-carboxylic acid [1]

Step	Process Description	Key Reagents & Conditions	Intermediate/Product Formed
5. Ester Hydrolysis	Cleavage of the ester to the carboxylic acid [1]	Basic medium (e.g., NaOH, KOH), dimethylformamide (DMF) as solvent [1]	Carboxylic acid intermediate [1]
6. N-Alkylation	Introduction of the ethyl group on the quinoline nitrogen [1]	Ethyl iodide (alkylating agent) [1]	Oxolinic Acid (5-ethyl-8-oxo-5,8-dihydro-[1,3]dioxolo[4,5-g]quinoline-7-carboxylic acid) [1]

Key Physicochemical Properties of the Final Product

Understanding the properties of the final compound is crucial for purification, analysis, and formulation.

Property	Value / Description	Citation
Chemical Formula	$C_{13}H_{11}NO_5$	[1] [2]
Molecular Weight	261.23 g/mol	[1] [2]
Physical Appearance	White to pale yellow crystalline solid	[1]
Melting Point	315 °C	[1]
pKa	6.3	[1]
Minimum Purity	>98%	[1]

Production and Regulatory Context

- Production Status:** **Oxolinic acid** was first introduced in 1989 in Japan and has been manufactured by companies like **Sumitomo Chemical Co.** [1]. It is typically synthesized via the described chemical process rather than fermentation [1].

- **Regulatory Status:** The compound is **not approved** for veterinary use in the UK or the European Union [1]. Its human use has been limited and largely superseded by other agents [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Oxolinic acid [sitem.herts.ac.uk]
2. Oxolinic acid - the NIST WebBook [webbook.nist.gov]
3. Rare-Earth Metal Complexes of the Antibacterial Drug ... [mdpi.com]

To cite this document: Smolecule. [oxolinic acid synthesis and production methods]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b538400#oxolinic-acid-synthesis-and-production-methods>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com